

A Comparative Guide to the Efficacy of Different Diloxanide Furoate Formulations

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Compound of Interest

Compound Name: *Entamizole*

CAS No.: *68437-32-1*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of different formulations of Diloxanide Furoate, a luminal amoebicide for the treatment of intestinal amoebiasis. Due to its poor aqueous solubility, various formulation strategies have been developed to enhance its dissolution and bioavailability. This document summarizes key performance data from experimental studies, details the methodologies used, and illustrates the underlying principles.

Data Presentation: Quantitative Comparison of Formulations

The following tables summarize the quantitative data on the performance of different Diloxanide Furoate formulations.

Table 1: In Vitro Dissolution of Diloxanide Furoate-Cyclodextrin Inclusion Complexes

Formulation	% Drug Dissolved at 5 min	% Drug Dissolved at 150 min	Fold-Increase in Aqueous Solubility	Reference
Pure Diloxanide Furoate	Not Reported	< 20% (estimated from dissolution curves)	1 (baseline)	[1][2]
DF:β-Cyclodextrin (βCD) Freeze-Dried System	85%	100%	8	[1][2]
DF:Methyl-β-Cyclodextrin (MβCD) Freeze-Dried System	77%	100%	61	[1][2]
DF:Hydroxypropyl-β-Cyclodextrin (HPβCD) Freeze-Dried System	75%	100%	7	[1][2]

Table 2: Clinical Efficacy of Diloxanide Furoate in Combination Therapies

Treatment Regimen	Indication	Parasitological Cure Rate	Clinical Cure/Symptom Relief	Reference
Diloxanide Furoate (500mg TID) + Metronidazole (400mg TID) for 5 days	Amoebiasis & Giardiasis	100%	91% (Amoebiasis), 84% (Giardiasis)	[3]
Tinidazole (40mg/kg daily for 5 days) + Diloxanide Furoate (20mg/kg in 3 doses for 10 days)	Non-invasive Amoebiasis	91%	Not Reported	[4]
Tinidazole alone (40mg/kg daily for 5 days)	Non-invasive Amoebiasis	44%	Not Reported	[4]

Note: Data on the in vitro dissolution of Diloxanide Furoate solid dispersions and comparative in vivo bioavailability (C_{max}, AUC) across different formulations are limited in the reviewed literature.

Experimental Protocols

Detailed methodologies for key experiments are provided below to allow for replication and further investigation.

Preparation of Diloxanide Furoate Solid Dispersions (Solvent Evaporation Method)

This protocol describes the preparation of a solid dispersion of Diloxanide Furoate using a hydrophilic polymer carrier to enhance its dissolution rate.[5][6][7]

- Materials:
 - Diloxanide Furoate
 - Hydrophilic carrier (e.g., Polyvinylpyrrolidone (PVP) K30, Syloid 244FP)
 - Volatile solvent (e.g., Methanol, Ethanol)
 - Round-bottom flask
 - Rotary evaporator
 - Vacuum oven
 - Mortar and pestle
 - Sieve (e.g., 100 mesh)
- Procedure:
 - Carrier Selection: Choose a suitable hydrophilic carrier.
 - Solvent Selection: Select a common volatile solvent in which both Diloxanide Furoate and the carrier are soluble.
 - Dissolution: Accurately weigh Diloxanide Furoate and the carrier in a predetermined ratio (e.g., 1:1, 1:2 drug-to-carrier). Dissolve both components completely in the selected solvent in a round-bottom flask to form a clear solution.
 - Solvent Evaporation: Attach the flask to a rotary evaporator. Evaporate the solvent under vacuum at a controlled temperature (e.g., 40-50 °C) until a thin, dry film or solid mass is formed on the flask wall.
 - Drying and Pulverization: Further dry the solid mass in a vacuum oven at 40 °C for 24 hours to remove any residual solvent. Scrape the dried solid dispersion from the flask, pulverize it using a mortar and pestle, and pass the resulting powder through a fine sieve to ensure a uniform particle size.

In Vitro Dissolution Testing of Formulations

This protocol outlines the methodology for assessing the in vitro dissolution rate of different Diloxanide Furoate formulations.

- Apparatus: USP Dissolution Apparatus 2 (Paddle)
- Dissolution Media:
 - Simulated Gastric Fluid (SGF, pH 1.2) for the first 2 hours.
 - Simulated Intestinal Fluid (SIF, pH 6.8 or 7.4) for subsequent time points.
- Procedure:
 - Place 900 mL of the dissolution medium in the dissolution vessel and maintain the temperature at 37 ± 0.5 °C.
 - Introduce a known amount of the Diloxanide Furoate formulation into the vessel.
 - Rotate the paddle at a specified speed (e.g., 50 or 100 rpm).
 - Withdraw aliquots of the dissolution medium at predetermined time intervals (e.g., 5, 15, 30, 60, 120, 150 minutes).
 - Replace the withdrawn volume with an equal volume of fresh, pre-warmed dissolution medium.
 - Filter the samples and analyze the concentration of dissolved Diloxanide Furoate using a validated analytical method, such as UV-Vis spectrophotometry or HPLC.

In Vivo Efficacy Assessment in a Rat Model of Intestinal Amoebiasis

This protocol describes an in vivo model to evaluate the efficacy of different Diloxanide Furoate formulations against luminal amoebic infections.

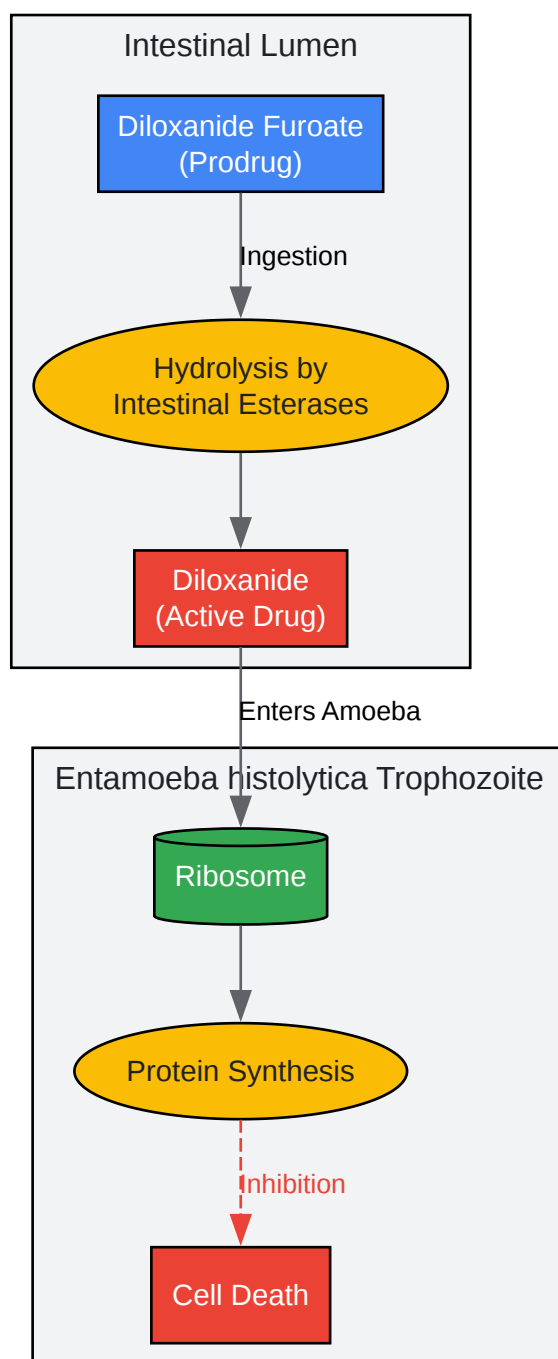
- Animal Model: Weanling Wistar rats.

- Infection:
 - Culture a virulent strain of *Entamoeba histolytica* trophozoites.
 - Anesthetize the rats and, through a surgical procedure, inoculate a defined number of trophozoites directly into the cecum.
- Drug Administration:
 - A few hours post-infection, initiate treatment with the different Diloxanide Furoate formulations.
 - Administer the formulations orally once or twice daily for a specified period (e.g., 5-7 days).
 - Include a control group that receives the vehicle only.
- Evaluation of Efficacy:
 - At the end of the treatment period, euthanize the animals.
 - Examine the cecum for the presence and severity of lesions.
 - Examine the cecal contents microscopically to determine the number of viable amoebae.

Mandatory Visualizations

Mechanism of Action and Activation of Diloxanide Furoate

The following diagram illustrates the conversion of the prodrug Diloxanide Furoate to its active form, Diloxanide, and its proposed mechanism of action.



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Caption: Mechanism of Diloxanide Furoate activation and action.

Experimental Workflow for In Vitro Dissolution Testing

The diagram below outlines the general workflow for conducting in vitro dissolution studies of different Diloxanide Furoate formulations.

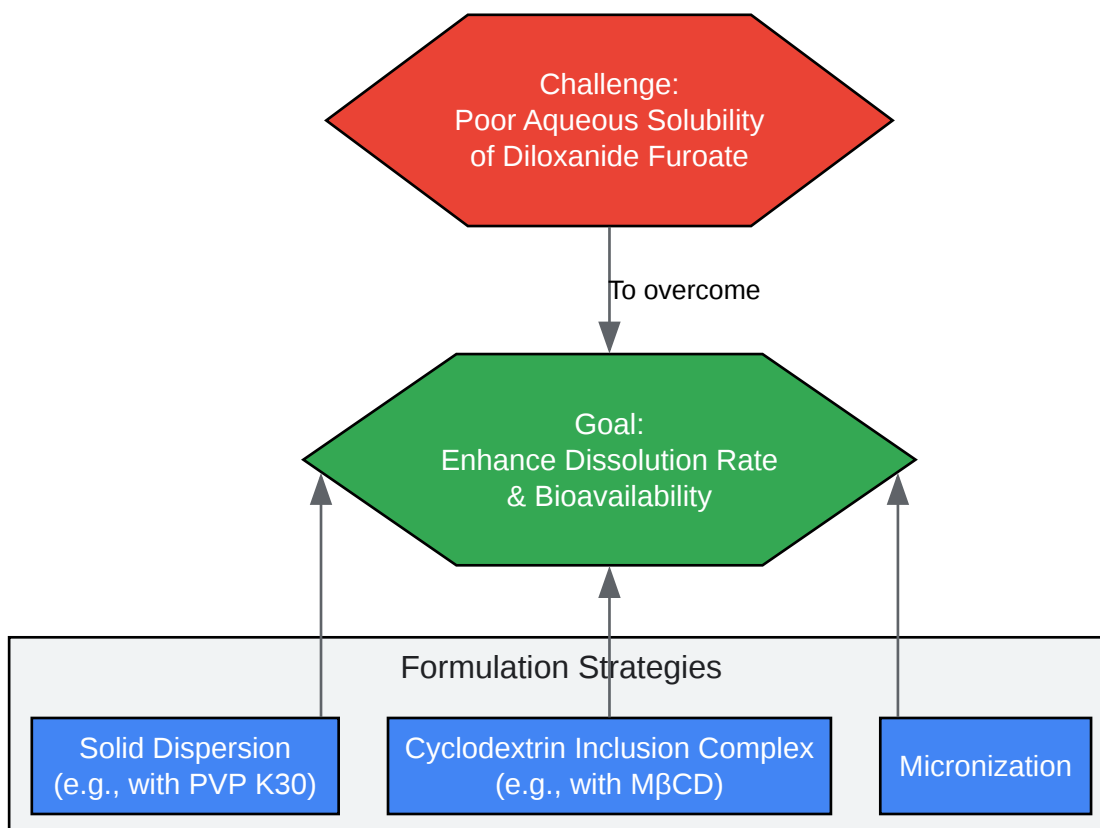


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Caption: Workflow for in vitro dissolution testing.

Logical Relationship of Formulation Strategies

This diagram illustrates the logical relationship between the challenge of poor solubility and the different formulation strategies employed to enhance the efficacy of Diloxanide Furoate.



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Caption: Formulation strategies to address poor solubility.

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